

Application Note: Quantification of AR-C133913XX in Human Plasma by LC-MS/MS

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Compound of Interest

Compound Name: AR-C133913XX

Cat. No.: B611372

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Abstract

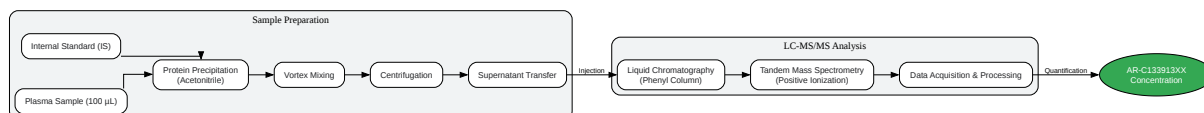
This application note presents a detailed and robust method for the quantitative analysis of **AR-C133913XX**, a metabolite of the antiplatelet drug ticagrelor, in human plasma. The protocol utilizes a simple protein precipitation step for sample preparation, followed by a rapid and sensitive liquid chromatography-tandem mass spectrometry (LC-MS/MS) analysis. This method is suitable for pharmacokinetic studies and therapeutic drug monitoring, offering high accuracy, precision, and a short analytical run time. The established calibration curve is linear over a clinically relevant concentration range.

Introduction

AR-C133913XX is one of the metabolites of ticagrelor, a P2Y(12) platelet inhibitor used to prevent thrombotic events in patients with acute coronary syndrome. Monitoring the plasma concentrations of ticagrelor and its metabolites is crucial for understanding its pharmacokinetic profile and ensuring therapeutic efficacy and safety. This document provides a comprehensive protocol for the quantification of **AR-C133913XX** in human plasma using LC-MS/MS, a highly selective and sensitive analytical technique.^{[1][2][3]}

Experimental Workflow

The overall experimental workflow for the quantification of **AR-C133913XX** in plasma is depicted below.



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Experimental workflow for **AR-C133913XX** quantification.

Materials and Reagents

- **AR-C133913XX** reference standard
- Internal Standard (e.g., isotopically labeled **AR-C133913XX** or a structural analog)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (LC-MS grade)
- Ammonium acetate
- Ultrapure water
- Human plasma (blank, K2-EDTA)

Equipment

- Liquid chromatograph (HPLC or UPLC system)

- Tandem mass spectrometer with an electrospray ionization (ESI) or atmospheric pressure chemical ionization (APCI) source[1][2]
- Analytical column (e.g., Phenyl column)[1][2]
- Microcentrifuge
- Vortex mixer
- Calibrated pipettes

Protocols

Standard and Quality Control (QC) Sample Preparation

- Stock Solutions: Prepare a 1 mg/mL stock solution of **AR-C133913XX** in methanol. Prepare a stock solution of the internal standard (IS) in a similar manner.
- Working Solutions: Prepare serial dilutions of the **AR-C133913XX** stock solution in 50:50 acetonitrile:water to create working solutions for calibration standards and quality control samples.
- Calibration Standards and QCs: Spike blank human plasma with the appropriate working solutions to achieve the desired concentrations for the calibration curve and QC samples.

Sample Preparation

- Pipette 100 μ L of plasma sample, calibration standard, or QC into a microcentrifuge tube.
- Add the internal standard solution.
- Add 300 μ L of acetonitrile to precipitate the plasma proteins.[1][2]
- Vortex the mixture for 1 minute.
- Centrifuge at 14,000 rpm for 10 minutes.
- Transfer the supernatant to a clean tube or a 96-well plate for LC-MS/MS analysis.

LC-MS/MS Analysis

Liquid Chromatography (LC) Conditions

Parameter	Value
Column	Phenyl Column
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	Acetonitrile
Flow Rate	0.4 mL/min
Injection Volume	10 µL
Column Temperature	40 °C
Run Time	Approximately 2 minutes[1][2]

Mass Spectrometry (MS) Conditions

Parameter	Value
Ionization Mode	Positive Electrospray Ionization (ESI)[1][2]
Scan Type	Multiple Reaction Monitoring (MRM)
Precursor Ion (m/z)	To be determined for AR-C133913XX
Product Ion (m/z)	To be determined for AR-C133913XX
Collision Energy	To be optimized
Internal Standard Transition	To be determined based on the IS used

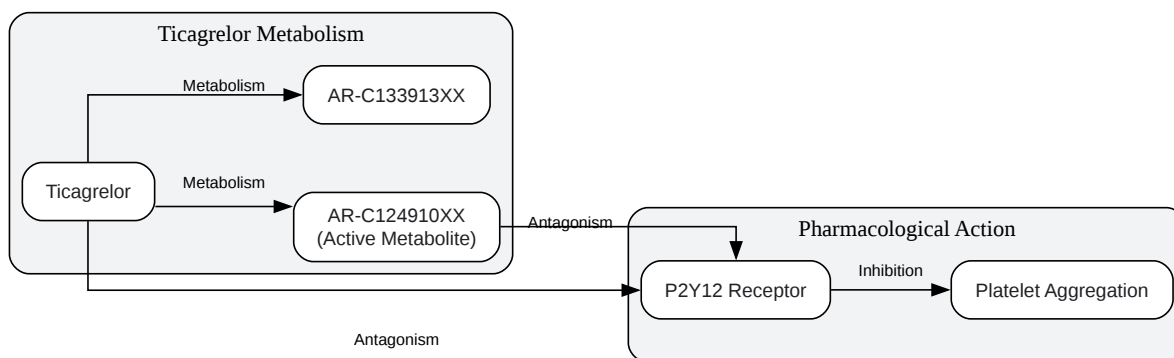
Quantitative Data Summary

The following table summarizes the quantitative performance of a validated LC-MS/MS method for **AR-C133913XX** in human plasma.[1][2]

Parameter	Result
Linearity Range	2 - 1000 ng/mL
Lower Limit of Quantification (LLOQ)	2.0 ng/mL
Intra-batch Accuracy	100.5 - 112.0%
Intra-batch Precision (CV%)	3.9 - 12.3%

Signaling Pathway

AR-C133913XX is a metabolite of ticagrelor. Ticagrelor is a direct-acting P2Y₁₂ receptor antagonist that blocks ADP-induced platelet aggregation. The primary pharmacological activity is attributed to the parent compound, ticagrelor, and its active metabolite, AR-C124910XX. The role of **AR-C133913XX** in the overall pharmacological effect is less defined. Below is a simplified representation of the ticagrelor metabolic pathway.



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Simplified metabolic pathway of Ticagrelor.

Conclusion

The LC-MS/MS method described provides a reliable and efficient means for the quantification of **AR-C133913XX** in human plasma. The simple sample preparation and short run time make it suitable for high-throughput analysis in a clinical or research setting. The method has been shown to be accurate, precise, and sensitive, meeting the requirements for bioanalytical method validation.

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References

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